

Technical Support Center: Synthesis of 5-Bromo-2-nitropyridin-3-amine

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Compound of Interest

Compound Name: **5-Bromo-2-nitropyridin-3-amine**

Cat. No.: **B1444313**

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Welcome to the technical support center for the synthesis of **5-Bromo-2-nitropyridin-3-amine** (CAS No. 6945-68-2). This critical intermediate is a foundational building block in the development of advanced pharmaceutical and specialty chemical compounds. This guide is structured to provide researchers, scientists, and drug development professionals with in-depth, field-proven insights to overcome common synthetic challenges, optimize reaction conditions, and improve final product yield and purity.

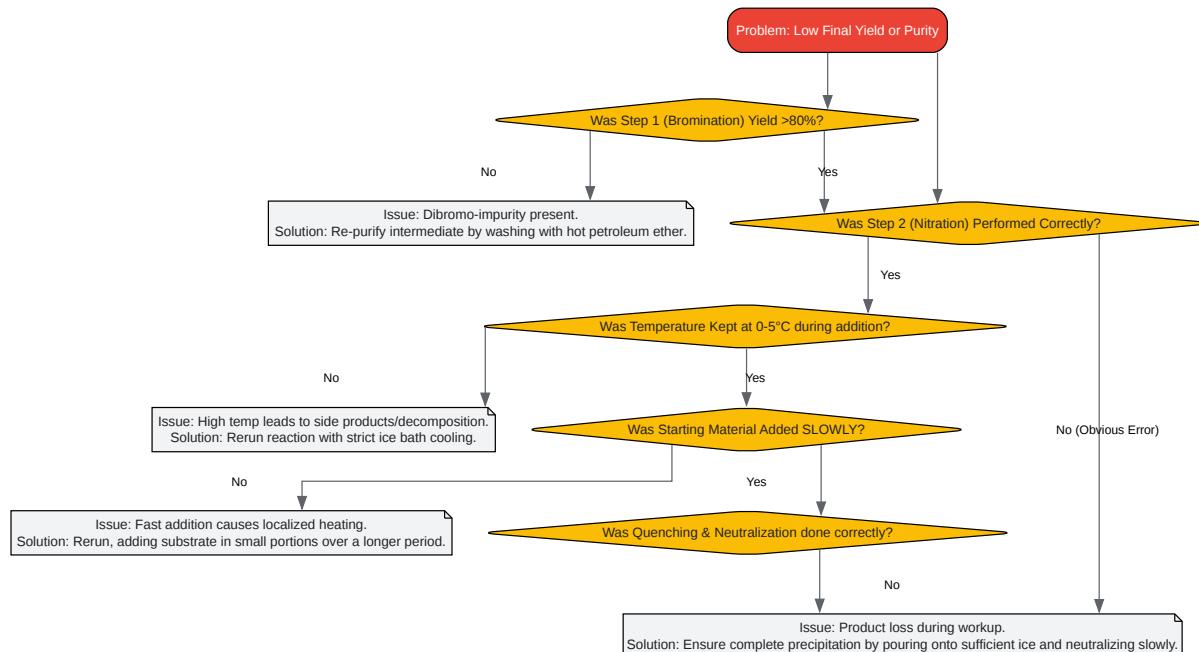
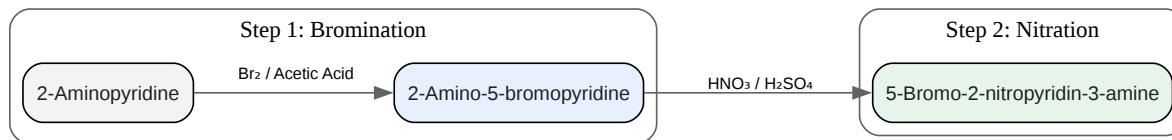
The content herein is based on established, peer-reviewed protocols and provides causal explanations for experimental choices, ensuring a robust and reproducible synthetic workflow.

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Synthetic Workflow Overview

The most reliable and widely documented synthesis of **5-Bromo-2-nitropyridin-3-amine** is a two-step process starting from commercially available 2-aminopyridine. The workflow involves an initial electrophilic bromination followed by a regioselective nitration.



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